

3-Aminobenzoic acid CAS number and safety data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Aminobenzoic Acid

Cat. No.: B045947

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An In-depth Technical Guide to **3-Aminobenzoic Acid**: CAS Number and Safety Data

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical identity, properties, and safety data for **3-Aminobenzoic acid**. The data herein is compiled from various safety data sheets and chemical databases to ensure accuracy and relevance for laboratory and research applications.

Chemical Identification and Properties

3-Aminobenzoic acid, also known as meta-aminobenzoic acid or MABA, is an organic compound featuring both an amino and a carboxylic acid functional group attached to a benzene ring.^[1] Its unique structure makes it a valuable intermediate in the synthesis of dyes, resins, and various pharmaceutical compounds.^{[2][3]}

Table 1: Chemical Identifiers for **3-Aminobenzoic Acid**

Identifier	Value
Chemical Name	3-Aminobenzoic acid
Synonyms	m-Aminobenzoic acid, MABA, 3-Carboxyaniline[4][5]
CAS Number	99-05-8
EC Number	202-724-4
Molecular Formula	C ₇ H ₇ NO ₂

| Molar Mass | 137.14 g/mol |

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to off-white or yellowish crystalline powder
Melting Point	174–180 °C
Density	~1.51 g/cm ³
Solubility in Water	Slightly soluble; ~5.9 g/L at 15 °C
Solubility in Organic Solvents	Soluble in acetone, boiling water, hot alcohol, and ether
pKa	3.07 (carboxyl group); 4.79 (amino group)

| Flash Point | 150 °C |

Safety and Hazard Information

3-Aminobenzoic acid is classified as hazardous under the Globally Harmonized System (GHS). It is crucial for personnel to be fully aware of its potential hazards and to handle the substance with appropriate care.

Table 3: GHS Hazard Classification

Hazard Class	GHS Statement	Description
Acute Toxicity (Oral), Category 4	H302	Harmful if swallowed.
Skin Corrosion/Irritation, Category 2	H315	Causes skin irritation.
Serious Eye Damage/Irritation, Category 2/2A	H319	Causes serious eye irritation.

| Specific Target Organ Toxicity — Single Exposure, Category 3 | H335 | May cause respiratory irritation. |

Table 4: Toxicological Data

Test	Route	Species	Value
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| LD50 | Oral | Mouse | 6,300 mg/kg |

Experimental Protocols and Methodologies

Adherence to strict protocols is mandatory when handling **3-Aminobenzoic acid** to minimize exposure and ensure laboratory safety.

Protocol for Safe Handling

This protocol outlines the standard procedure for handling **3-Aminobenzoic acid** in a laboratory setting.

- Preparation: Before handling, ensure that a Safety Data Sheet (SDS) is accessible. Locate the nearest safety shower and eyewash station.
- Ventilation: Always handle **3-Aminobenzoic acid** in a well-ventilated area, preferably within a chemical fume hood to avoid dust inhalation.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical safety goggles, nitrile gloves, and a lab coat. For procedures that may generate significant dust, respiratory protection may be necessary.
- **Dispensing:** Avoid generating dust when weighing or transferring the powder. Use tools and techniques that minimize aerosolization.
- **Storage:** Store the chemical in a tightly sealed container in a cool, dry, and dark place, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- **Hygiene:** Wash hands thoroughly with soap and water after handling and before leaving the laboratory. Do not eat, drink, or smoke in areas where the chemical is handled.
- **Disposal:** Dispose of waste according to local, regional, and national regulations for hazardous chemical waste.

Emergency First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

- **Inhalation:** If inhaled, immediately move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected skin area immediately and thoroughly with plenty of soap and water. If skin irritation occurs, seek medical advice.
- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.
- **Ingestion:** If swallowed, rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

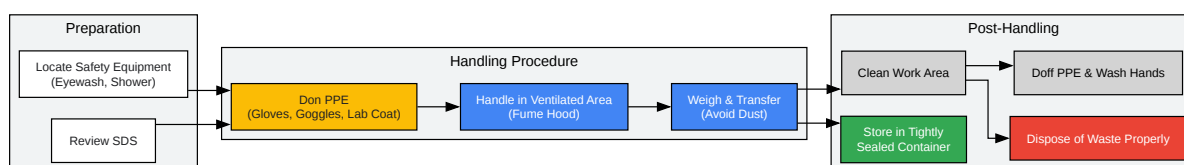
Accidental Release Measures

In the event of a spill, follow these steps to ensure safe cleanup.

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the powder from spreading or entering drains.
- Cleanup: Wearing appropriate PPE, carefully sweep or shovel the spilled solid material into a suitable, labeled container for disposal. Avoid creating dust.
- Decontamination: Clean the spill area thoroughly with a suitable solvent or detergent and water.

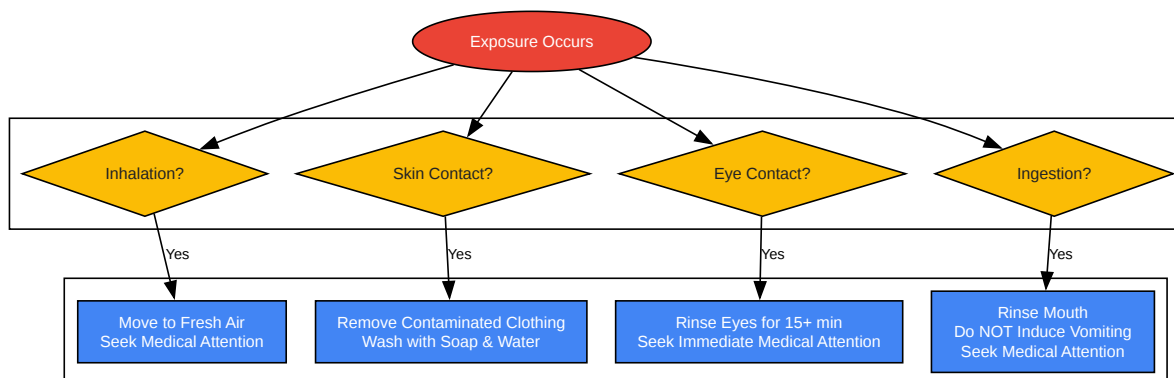
Visualized Workflows

The following diagrams illustrate key logical workflows for safety and handling.



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Caption: Workflow for the safe handling of **3-Aminobenzoic acid**.



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Caption: Decision tree for first aid response to exposure.

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- To cite this document: BenchChem. [3-Aminobenzoic acid CAS number and safety data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045947#3-aminobenzoic-acid-cas-number-and-safety-data]

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